

# An In-depth Technical Guide to 2-Ethoxy-5-iodonicotinic Acid

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## Compound of Interest

Compound Name: *2-Ethoxy-5-iodonicotinic acid*

Cat. No.: *B1344298*

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CAS Number: 335078-07-4

## Introduction

**2-Ethoxy-5-iodonicotinic acid** is a halogenated derivative of nicotinic acid, a vital organic compound in various biological processes. The introduction of an ethoxy group at the 2-position and an iodine atom at the 5-position of the pyridine ring significantly alters the molecule's electronic and steric properties. These modifications can influence its chemical reactivity and biological activity, making it a compound of interest for medicinal chemistry and drug discovery. This technical guide provides a comprehensive overview of its chemical properties, a putative synthesis protocol, and potential applications, based on established chemical principles and data from related compounds, due to the limited availability of specific experimental data for this molecule.

## Chemical and Physical Properties

Quantitative data for **2-Ethoxy-5-iodonicotinic acid** is not extensively documented in publicly accessible databases. The following table summarizes the basic molecular information.

Property	Value
CAS Number	335078-07-4
Molecular Formula	C <sub>8</sub> H <sub>8</sub> INO <sub>3</sub>
Molecular Weight	293.06 g/mol
IUPAC Name	2-ethoxy-5-iodopyridine-3-carboxylic acid
Canonical SMILES	CCOC1=NC=C(C(=C1)I)C(=O)O
Physical Description	Solid (predicted)
Solubility	Predicted to be soluble in organic solvents like DMSO and methanol.

## Experimental Protocols

Specific experimental protocols for the synthesis of **2-Ethoxy-5-iodonicotinic acid** are not readily available in the surveyed literature. However, a plausible synthetic route can be devised based on well-established methodologies for the functionalization of pyridine rings. A potential approach involves the etherification of a 2-hydroxynicotinic acid derivative followed by iodination.

### Proposed Synthesis of **2-Ethoxy-5-iodonicotinic acid**

This protocol is a hypothetical pathway and would require optimization.

#### Step 1: Ethylation of a suitable 2-hydroxynicotinic acid precursor.

- Reaction: A suitable starting material, such as ethyl 2-hydroxy-5-iodonicotinate, can be subjected to Williamson ether synthesis.
- Reagents: Ethyl iodide (C<sub>2</sub>H<sub>5</sub>I), a non-nucleophilic base (e.g., sodium hydride, NaH), and an aprotic polar solvent (e.g., tetrahydrofuran, THF, or dimethylformamide, DMF).
- Procedure:

- Dissolve ethyl 2-hydroxy-5-iodonicotinate in the chosen solvent under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath (0 °C).
- Add sodium hydride portion-wise with stirring.
- After the evolution of hydrogen gas ceases, add ethyl iodide dropwise.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of water.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Step 2: Saponification of the ester to the carboxylic acid.

- Reaction: The resulting ethyl 2-ethoxy-5-iodonicotinate is hydrolyzed to the corresponding carboxylic acid.
- Reagents: A base such as lithium hydroxide (LiOH) or sodium hydroxide (NaOH) in a mixture of water and a water-miscible organic solvent like THF or methanol.
- Procedure:
  - Dissolve the ester in the solvent mixture.
  - Add an aqueous solution of the base.
  - Stir the mixture at room temperature or with gentle heating until the reaction is complete (monitored by TLC).

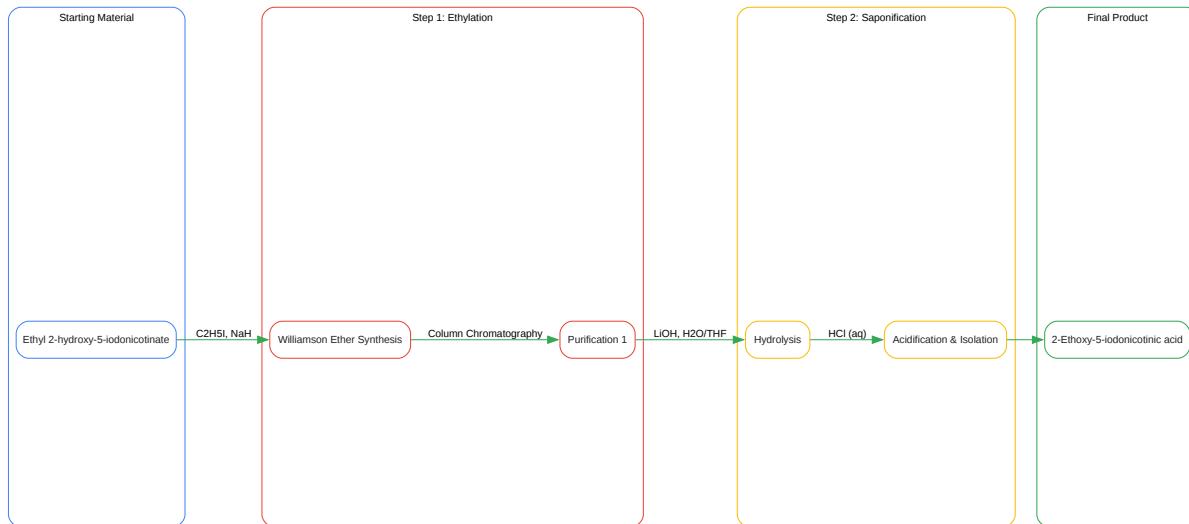
- Remove the organic solvent under reduced pressure.
- Acidify the aqueous residue with a dilute acid (e.g., 1M HCl) to precipitate the carboxylic acid.
- Collect the solid product by filtration, wash with cold water, and dry under vacuum.

## Biological Activity and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity or the signaling pathways associated with **2-Ethoxy-5-iodonicotinic acid**. Nicotinic acid and its derivatives are known to interact with various biological targets, including G-protein coupled receptors (GPCRs) and enzymes involved in metabolic pathways. The structural modifications in **2-Ethoxy-5-iodonicotinic acid** could potentially lead to novel pharmacological properties, warranting future investigation.

## Mandatory Visualizations

As no specific experimental workflows or signaling pathways for **2-Ethoxy-5-iodonicotinic acid** have been documented, a generalized workflow for the proposed synthesis is provided below.



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Caption: Proposed synthetic workflow for **2-Ethoxy-5-iodonicotinic acid**.

## Conclusion

**2-Ethoxy-5-iodonicotinic acid** represents an under-explored area of nicotinic acid chemistry. While its specific properties and biological functions remain to be elucidated, its structure suggests potential for applications in medicinal chemistry and materials science. The synthetic pathway proposed herein provides a rational starting point for its preparation, enabling further investigation into its chemical and biological characteristics. Future research is necessary to isolate and characterize this compound, determine its spectral properties, and evaluate its potential as a bioactive molecule.

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